

Introduction to 4-Bromo-6-chloropicolinaldehyde

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Compound of Interest

Compound Name: 4-Bromo-6-chloropicolinaldehyde

CAS No.: 1060811-63-3

Cat. No.: B1505165

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4-Bromo-6-chloropicolinaldehyde is a disubstituted pyridine aldehyde. The pyridine ring, a common scaffold in medicinal chemistry, provides a basic nitrogen atom that can participate in hydrogen bonding and salt formation, influencing its pharmacokinetic profile. The presence of two distinct halogen atoms, bromine and chlorine, offers regioselective reactivity for various cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), making it a versatile intermediate for constructing diverse molecular architectures.^[1] Such halogenated heterocycles are integral to the development of new therapeutic agents and crop protection solutions.^{[1][2]}

The aldehyde functional group is a precursor for numerous chemical transformations, including reductive aminations, Wittig reactions, and oxidations to the corresponding carboxylic acid. The strategic placement of the bromo, chloro, and aldehyde moieties makes this compound a valuable starting material for creating libraries of novel compounds for biological screening.^[1] Understanding its solubility is the first critical step in unlocking its synthetic potential, as it dictates solvent choice for reactions, crystallizations, and formulation studies.

Physicochemical Properties

A comprehensive understanding of a compound's physicochemical properties is essential for predicting its behavior in different solvent systems. The polarity, size, and functional groups of **4-Bromo-6-chloropicolinaldehyde** all contribute to its solubility profile. While extensive experimental data is not publicly available, the core properties are summarized below.

Property	Value	Source
CAS Number	1060811-63-3	[3]
Molecular Formula	C ₆ H ₃ BrClNO	[3]
Molecular Weight	220.45 g/mol	[3]
Appearance	Solid (predicted)	General knowledge
Boiling Point	No data available	[3]
Melting Point	No data available	-
pKa	No data available	-
Storage	Inert atmosphere, 2-8°C	[3]

Expert Interpretation: The molecular structure suggests a moderate to low polarity. The electronegative nitrogen, chlorine, and oxygen atoms introduce polar character, but this is counterbalanced by the nonpolar aromatic ring and the large, hydrophobic bromine atom. The lack of readily ionizable protons suggests that its solubility will not be significantly affected by pH changes in aqueous media, unlike its carboxylic acid or amine analogues. Its solubility is therefore expected to be higher in organic solvents than in water.

Predicted Solubility Profile

Based on the principle of "like dissolves like," we can predict the general solubility behavior of **4-Bromo-6-chloropicolinaldehyde**.

- **Non-Polar Aprotic Solvents** (e.g., Hexanes, Toluene): Low solubility is expected. While the molecule has non-polar characteristics, the polar aldehyde and pyridine nitrogen will limit its affinity for purely non-polar solvents.

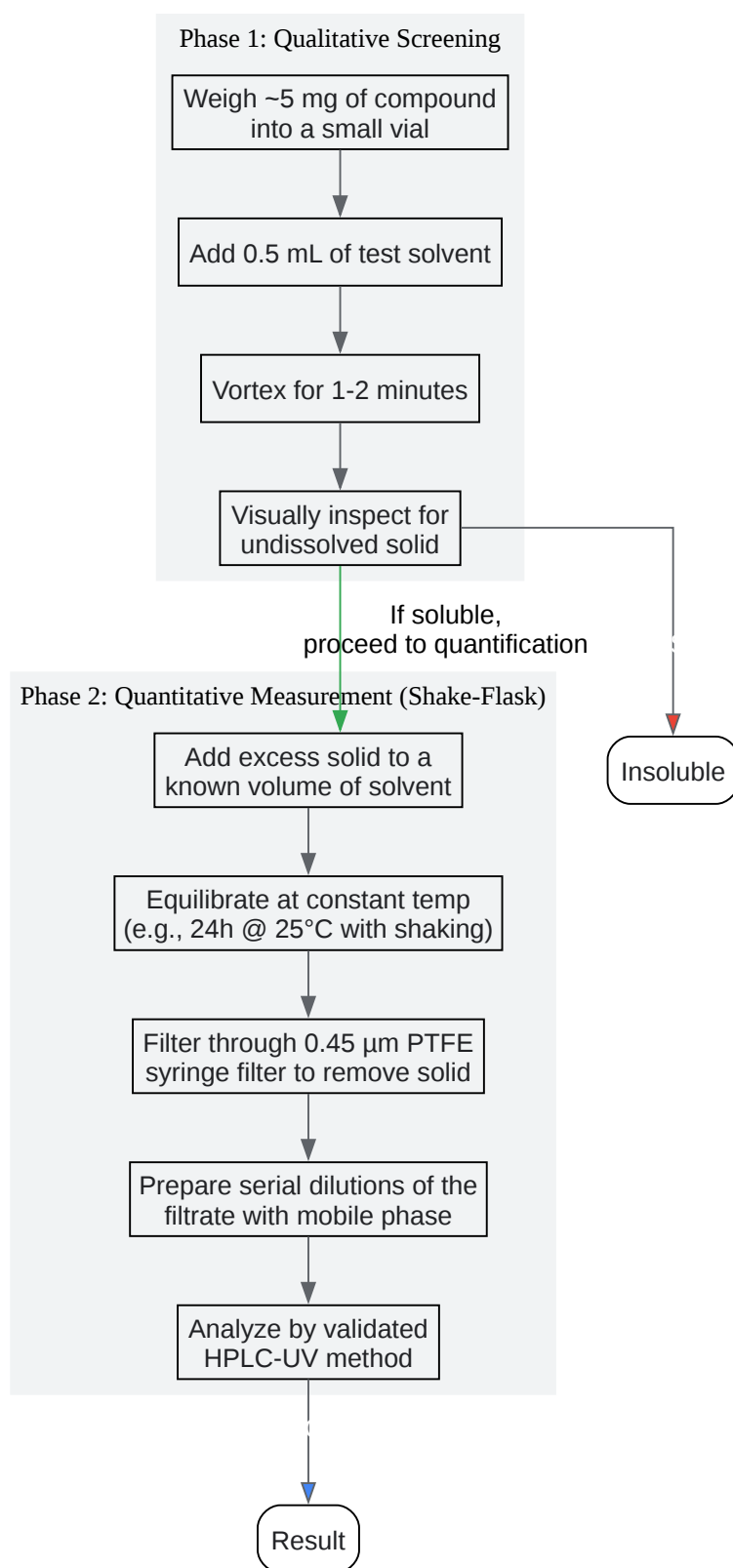
- Polar Aprotic Solvents (e.g., Dichloromethane (DCM), Tetrahydrofuran (THF), Ethyl Acetate, Acetone): Moderate to high solubility is predicted. These solvents can engage in dipole-dipole interactions with the polar C-Cl, C=O, and C=N bonds.
- Polar Protic Solvents (e.g., Methanol, Ethanol): Moderate solubility is likely. These solvents can act as hydrogen bond acceptors for the aldehyde proton but, more importantly, can interact with the lone pair of electrons on the pyridine nitrogen.
- Aqueous Solvents (e.g., Water, Buffers): Very low solubility is expected. The molecule is relatively large and lacks significant hydrogen bond donating capabilities, making it difficult to disrupt the strong hydrogen-bonding network of water.^[4]

Experimental Protocol for Solubility Determination

The following protocols provide a robust framework for determining the solubility of **4-Bromo-6-chloropicolinaldehyde**. This workflow is designed to be self-validating by progressing from a qualitative assessment to a precise quantitative measurement.

Workflow for Solubility Assessment

The overall experimental process follows a logical progression from initial screening to precise quantification.



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Caption: Experimental workflow for determining compound solubility.

Protocol 1: Qualitative Solubility Screening

Objective: To rapidly identify suitable solvents for further quantitative analysis.

Materials:

- **4-Bromo-6-chloropicolinaldehyde**
- Glass vials (e.g., 2 mL)
- Analytical balance
- Vortex mixer
- Selection of solvents: Dichloromethane (DCM), Tetrahydrofuran (THF), Acetone, Ethyl Acetate, Methanol, Ethanol, Toluene, Water.

Procedure:

- Weigh approximately 2-5 mg of **4-Bromo-6-chloropicolinaldehyde** into a small, clean glass vial.
- Add 0.5 mL of the first test solvent.
- Cap the vial securely and vortex vigorously for 1-2 minutes.
- Visually inspect the solution against a dark background.
 - Soluble: No solid particles are visible. The solution is clear.
 - Slightly Soluble: Some solid remains, but a significant portion appears to have dissolved.
 - Insoluble: The vast majority of the solid remains undissolved.
- Record the observation and repeat for each solvent.

Expertise & Causality: This initial screen quickly categorizes solvents and prevents wasted time on quantitative analysis in unsuitable systems. Starting with a small, fixed amount allows for a semi-quantitative estimation (e.g., if 5 mg dissolves in 0.5 mL, solubility is at least 10 mg/mL).

Protocol 2: Quantitative Solubility Measurement (Shake-Flask Method)

Objective: To determine the equilibrium solubility of the compound in a specific solvent at a controlled temperature. This method is considered the gold standard for its accuracy and reliability.^[5]

Materials:

- **4-Bromo-6-chloropicolinaldehyde**
- Selected solvent (from Protocol 1 where the compound was at least slightly soluble)
- Scintillation vials or flasks with screw caps
- Orbital shaker with temperature control
- Syringes (1 mL or 5 mL)
- Syringe filters (0.45 μ m, PTFE or other solvent-compatible material)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Validated HPLC-UV system

Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-Bromo-6-chloropicolinaldehyde** to a vial (e.g., 20 mg into 2 mL of solvent). The key is to ensure solid material remains after equilibration, confirming saturation.
 - Cap the vial tightly and place it in an orbital shaker set to a constant temperature (e.g., 25°C) and agitation speed (e.g., 150 rpm).

- Equilibrate for at least 24 hours. A longer time (48-72h) may be necessary to ensure true equilibrium is reached.
- Sample Collection and Preparation:
 - Allow the vial to stand undisturbed for 5-10 minutes to let the excess solid settle.
 - Carefully draw the supernatant into a syringe, avoiding any solid particles.
 - Attach a 0.45 μm syringe filter and dispense the clear filtrate into a clean, pre-weighed vial. This step is critical to remove any undissolved micro-particulates.
- Analysis:
 - Prepare a calibration curve using accurately weighed standards of **4-Bromo-6-chloropicolinaldehyde** dissolved in the mobile phase.
 - Accurately dilute a known volume of the filtrate with the mobile phase to fall within the range of the calibration curve.
 - Analyze the diluted sample by HPLC-UV. The wavelength for detection should be set to a λ_{max} of the compound to ensure maximum sensitivity.
 - Calculate the concentration of the diluted sample using the calibration curve.
 - Back-calculate to determine the concentration of the original, undiluted filtrate. This value is the equilibrium solubility.

Trustworthiness: This protocol is self-validating. The presence of excess solid ensures saturation. The filtration step guarantees that only dissolved compound is measured. The use of a validated HPLC method with a multi-point calibration curve ensures the accuracy and precision of the final concentration measurement.

Applications in Research and Development

Reliable solubility data for **4-Bromo-6-chloropicolinaldehyde** is not merely academic; it has profound practical implications:

- **Synthetic Chemistry:** Guides the selection of reaction solvents to ensure reactants are in the solution phase, which can dramatically impact reaction rates and yields. It is also crucial for developing effective crystallization procedures for purification.
- **Drug Discovery:** In early-stage drug discovery, solubility in aqueous buffers (like Phosphate-Buffered Saline, PBS) is a critical parameter that influences a compound's absorption, distribution, metabolism, and excretion (ADME) profile. Poor aqueous solubility is a major reason for compound attrition.^[5]
- **Formulation Science:** For a compound to be developed into a drug, it must be formulated into a suitable dosage form. Solubility data in various pharmaceutically acceptable solvents and co-solvents is essential for this process.
- **Agrochemicals:** Similar to pharmaceuticals, the solubility of an active ingredient in water and organic carriers determines its efficacy, environmental fate, and how it can be formulated for application.^[1]

Safety and Handling

As a halogenated aromatic aldehyde, **4-Bromo-6-chloropicolinaldehyde** requires careful handling.

- **Hazard Identification:** The compound is classified as harmful if swallowed (H302).^{[3][6]} Related compounds are known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[6][7]}
- **Personal Protective Equipment (PPE):** Always wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety glasses or goggles.
- **Handling:** Handle in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust.^[8] Avoid contact with skin and eyes.^[9] Wash hands thoroughly after handling.
- **Storage:** Store in a tightly sealed container in a cool, dry place as recommended (Inert atmosphere, 2-8°C).^{[3][8]}
- **First Aid:**

- If Swallowed: Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor if you feel unwell.[8][10]
- In Case of Skin Contact: Wash off with soap and plenty of water.[8][9]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.[9]
- If Inhaled: Move person into fresh air.[8][9]

Always consult the most recent Safety Data Sheet (SDS) provided by the supplier before use.

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